

3-Butoxypropionitrile stability and degradation pathways

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Compound of Interest

Compound Name: 3-Butoxypropionitrile

CAS No.: 6959-71-3

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An In-depth Technical Guide to the Stability and Degradation of **3-Butoxypropionitrile**

Authored by: Gemini, Senior Application Scientist

Abstract

3-Butoxypropionitrile (BPN) is a bifunctional molecule featuring both an ether linkage and a nitrile group, lending it utility as a solvent and a chemical intermediate.^{[1][2][3]} Understanding its stability and degradation pathways is critical for its application in drug development, chemical synthesis, and materials science, ensuring product purity, safety, and shelf-life. This guide provides a comprehensive analysis of the chemical stability of **3-Butoxypropionitrile**, detailing its primary degradation pathways under hydrolytic, thermal, and oxidative stress. We will explore the underlying mechanisms, identify key degradation products, and present validated experimental protocols for stability assessment, providing researchers and drug development professionals with a definitive resource for handling and analyzing this compound.

Molecular Profile and Physicochemical Properties

3-Butoxypropionitrile (CAS: 110-67-8), also known as 2-cyanoethyl butyl ether, is synthesized via the cyanoethylation of n-butanol with acrylonitrile.[4][5] This reaction, a classic example of a Michael addition, establishes the core structure of an aliphatic ether linked to a propionitrile chain.[6] The molecule's reactivity and stability are dictated by the distinct chemical properties of the nitrile ($C\equiv N$) triple bond and the ether ($C-O-C$) linkage.

Table 1: Physicochemical Properties of **3-Butoxypropionitrile**

Property	Value	Reference(s)
Molecular Formula	$C_7H_{13}NO$	[7]
Molecular Weight	127.18 g/mol	[7]
Appearance	Clear, colorless liquid	[3]
Boiling Point	188-190 °C	[8]
Density	0.887 g/mL at 25 °C	[8]
Refractive Index	$n_{20/D}$ 1.415	[8]
Flash Point	66 °C	[9]
Water Solubility	Moderately soluble	[3]

General Chemical Stability and Handling

Under standard ambient conditions, **3-Butoxypropionitrile** is considered stable.[10] However, its stability is compromised by exposure to certain conditions and chemical agents.

- **Incompatibilities:** The compound should not be stored with strong oxidizing agents, strong acids, or strong bases, as these can initiate vigorous and potentially hazardous reactions. [10][11]
- **Peroxide Formation:** As an ether, **3-Butoxypropionitrile** may form explosive peroxides upon prolonged exposure to air and light.[7][11] Containers should be dated upon opening and stored away from ignition sources in a cool, dry, well-ventilated area.

- Thermal and Moisture Sensitivity: The compound can decompose upon heating or in contact with water and steam, potentially releasing toxic and flammable gases such as hydrogen cyanide and nitrogen oxides.[12] This reactivity is characteristic of many aliphatic nitriles.[13]

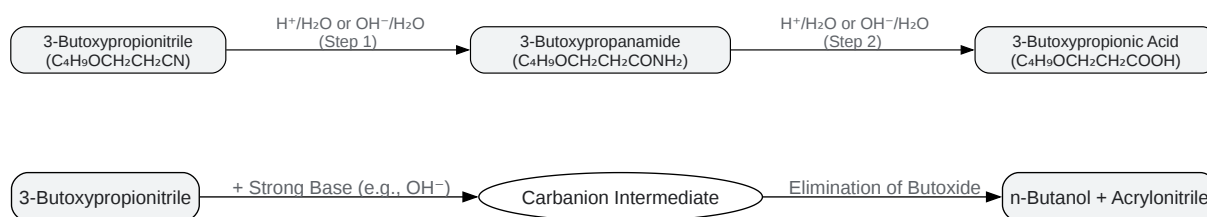
Primary Degradation Pathways

The degradation of **3-Butoxypropionitrile** can proceed through several distinct chemical pathways, primarily driven by hydrolysis, thermal stress, and a base-catalyzed elimination reaction.

Hydrolytic Degradation

The nitrile functional group is susceptible to hydrolysis in both acidic and basic aqueous environments.[14] This process occurs in two main steps, first yielding an amide intermediate, which is subsequently hydrolyzed to a carboxylic acid.[15][16]

- Acid-Catalyzed Hydrolysis: In the presence of an acid (e.g., HCl, H₂SO₄), the nitrile nitrogen is protonated, which significantly increases the electrophilicity of the nitrile carbon. A weak nucleophile like water can then attack this carbon. A series of proton transfers results in the formation of the 3-butoxypropanamide intermediate. Further hydrolysis under acidic conditions converts the amide into 3-butoxypropionic acid and an ammonium salt.[14][16]
- Base-Catalyzed Hydrolysis: Under basic conditions (e.g., NaOH), the strongly nucleophilic hydroxide ion directly attacks the nitrile carbon.[17] Protonation of the resulting intermediate by water yields the 3-butoxypropanamide. Continued saponification of the amide results in the formation of a carboxylate salt (sodium 3-butoxypropionate) and ammonia gas.[14]



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Caption: Base-catalyzed de-cyanoethylation of **3-Butoxypropionitrile**.

Thermal Degradation

Exposure to high temperatures can induce decomposition of **3-Butoxypropionitrile**. [12]The covalent cyano group is endothermic, contributing to the potential instability of many organic nitriles at elevated temperatures. [11]While the specific pyrolytic mechanism for BPN is not extensively documented, analogies to similar aliphatic nitriles and ethers suggest a complex process likely involving free-radical chain reactions.

Key degradation products expected from thermal stress include highly toxic and flammable gases such as hydrogen cyanide (HCN) and nitrogen oxides (NO_x). [12][13]Additionally, fragmentation of the butyl ether chain can lead to the formation of smaller volatile organic compounds.

Oxidative Degradation

Strong oxidizing agents can react violently with **3-Butoxypropionitrile**. [11][12]The molecule presents two primary sites for oxidative attack: the ether linkage and the C-H bonds on the alkyl chain.

- **Attack at the Ether Linkage:** Oxidation can lead to cleavage of the C-O bonds, potentially forming butoxy-containing radicals that can further react to form butanol, butyraldehyde, or butyric acid.
- **Attack at the Alkyl Chain:** Oxidation at the carbon adjacent to the ether oxygen is common, which could lead to hydroperoxide intermediates and eventual cleavage of the molecule.

The complex nature of these reactions often results in a mixture of degradation products, and their formation is highly dependent on the specific oxidant and reaction conditions.

Table 2: Summary of Degradation Pathways and Products

Degradation Pathway	Stress Condition	Key Degradation Products
Hydrolysis	Acidic or basic aqueous media	3-Butoxypropanamide, 3-Butoxypropionic Acid, Ammonia/Ammonium
De-cyanoethylation	Strong base	n-Butanol, Acrylonitrile
Thermal Degradation	High temperature	Hydrogen Cyanide, Nitrogen Oxides, various volatile organics
Oxidative Degradation	Strong oxidizing agents	Butanol, Butyraldehyde, Butyric Acid, other cleavage products

Experimental Protocols for Stability Assessment

To empirically determine the stability of **3-Butoxypropionitrile**, a forced degradation (stress testing) study is essential. This involves subjecting the compound to exaggerated storage conditions to accelerate degradation and identify potential degradation products.

Protocol: Forced Degradation Study

Objective: To identify the degradation pathways and products of **3-Butoxypropionitrile** under various stress conditions.

Methodology:

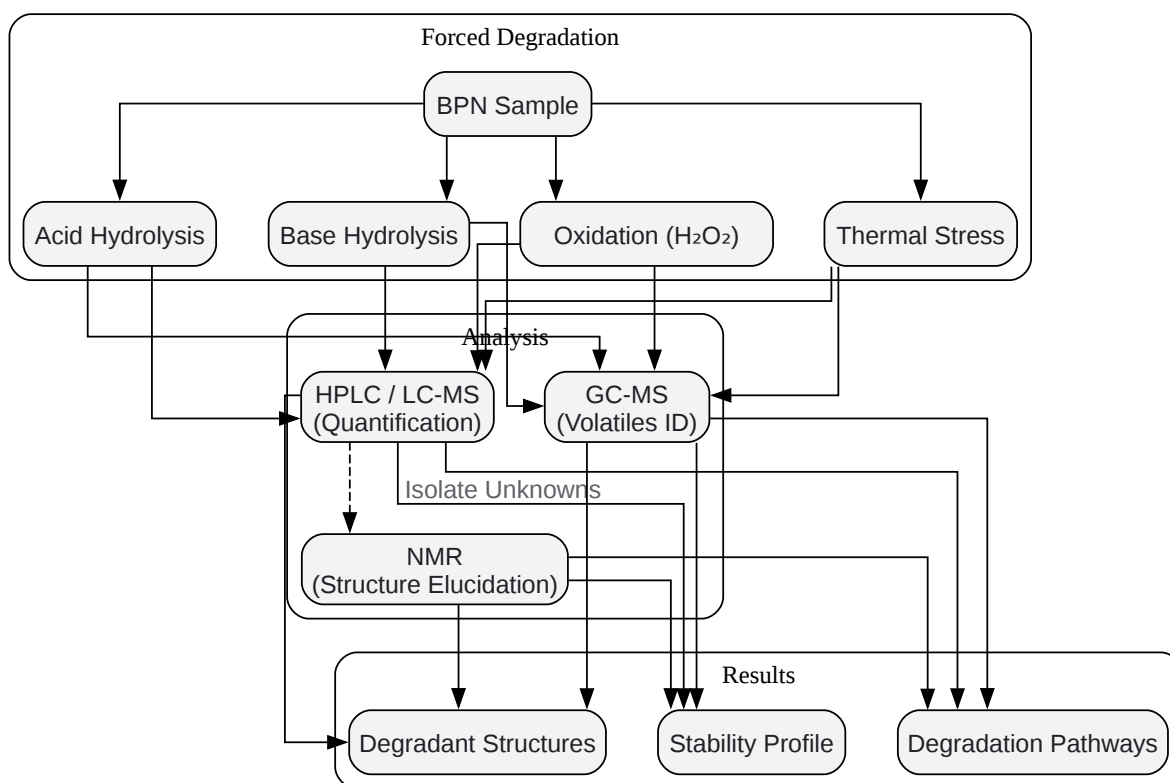
- Stock Solution Preparation: Prepare a stock solution of **3-Butoxypropionitrile** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl. Heat at 60-80°C for a specified period (e.g., 2, 8, 24 hours). Cool and neutralize with 0.1 M NaOH.
 - Base Hydrolysis: Mix the stock solution with 0.1 M NaOH. Heat at 60-80°C for a specified period. Cool and neutralize with 0.1 M HCl.

- Oxidative Degradation: Mix the stock solution with 3-6% hydrogen peroxide (H_2O_2). Keep at room temperature for a specified period, protected from light.
- Thermal Degradation: Place a solid or neat liquid sample in a controlled-temperature oven at a temperature below its boiling point (e.g., 100-120°C) for a specified period. Dissolve the stressed sample in a suitable solvent for analysis.
- Control Sample: Keep a stock solution at 4°C, protected from light, to serve as an unstressed control.
- Sample Analysis: Analyze all stressed samples and the control sample using appropriate analytical techniques to quantify the remaining parent compound and identify degradation products.

Analytical Techniques for Monitoring Degradation

A combination of chromatographic and spectroscopic techniques is required for a comprehensive stability analysis. [18]

- High-Performance Liquid Chromatography (HPLC): HPLC with UV or Mass Spectrometric (LC-MS) detection is the primary technique for separating and quantifying the parent compound and its non-volatile degradants. A reverse-phase C18 column is typically suitable. [19]* Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is ideal for identifying volatile degradation products, such as acrylonitrile or fragments from thermal degradation. [19]* Nuclear Magnetic Resonance (NMR) Spectroscopy: For unknown degradation products isolated via preparative chromatography, 1D (^1H , ^{13}C) and 2D (COSY, HSQC) NMR are indispensable for unambiguous structure elucidation. [20]



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